

# A Researcher's Guide to Certified Reference Materials for Substituted Anilines

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## Compound of Interest

Compound Name: 4-Chloro-N-methylaniline

Cat. No.: B146314

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) play a critical role in ensuring the quality and validity of these measurements. This guide provides a comprehensive comparison of commercially available CRMs for a range of substituted anilines, offering insights into their specifications, applications, and the rigorous process behind their certification.

Substituted anilines are a class of compounds widely used as intermediates in the synthesis of pharmaceuticals, dyes, pesticides, and polymers. Their accurate quantification is essential for process control, quality assurance, and regulatory compliance. This guide compares CRMs from various reputable suppliers to aid in the selection of the most appropriate material for your analytical needs.

## Comparison of Certified Reference Materials for Substituted Anilines

The following table summarizes the key characteristics of certified reference materials available for various substituted anilines. The data has been compiled from information provided by leading suppliers in the field.

Analyte	Supplier	Product Number /Name	Type of CRM	Certified Value	Uncertainty	Matrix/Format	Analytical Method for Certification
Aniline	Sigma-Aldrich	PHR2346	Pharmaceutical Secondary Standard ; Certified Reference Material	-	-	Neat	-
Aniline	AccuStandard	L-001N	Certified Reference Material	-	-	100 mg	-
4-Chloroaniline	Sigma-Aldrich	PHR1200	Pharmaceutical Secondary Standard ; Certified Reference Material	Traceable to USP 1111908	-	Neat	-
4-Chloroaniline	AccuStandard	RAC-05-10X	Certified Reference Material	1000 µg/mL	-	Acetonitrile	-

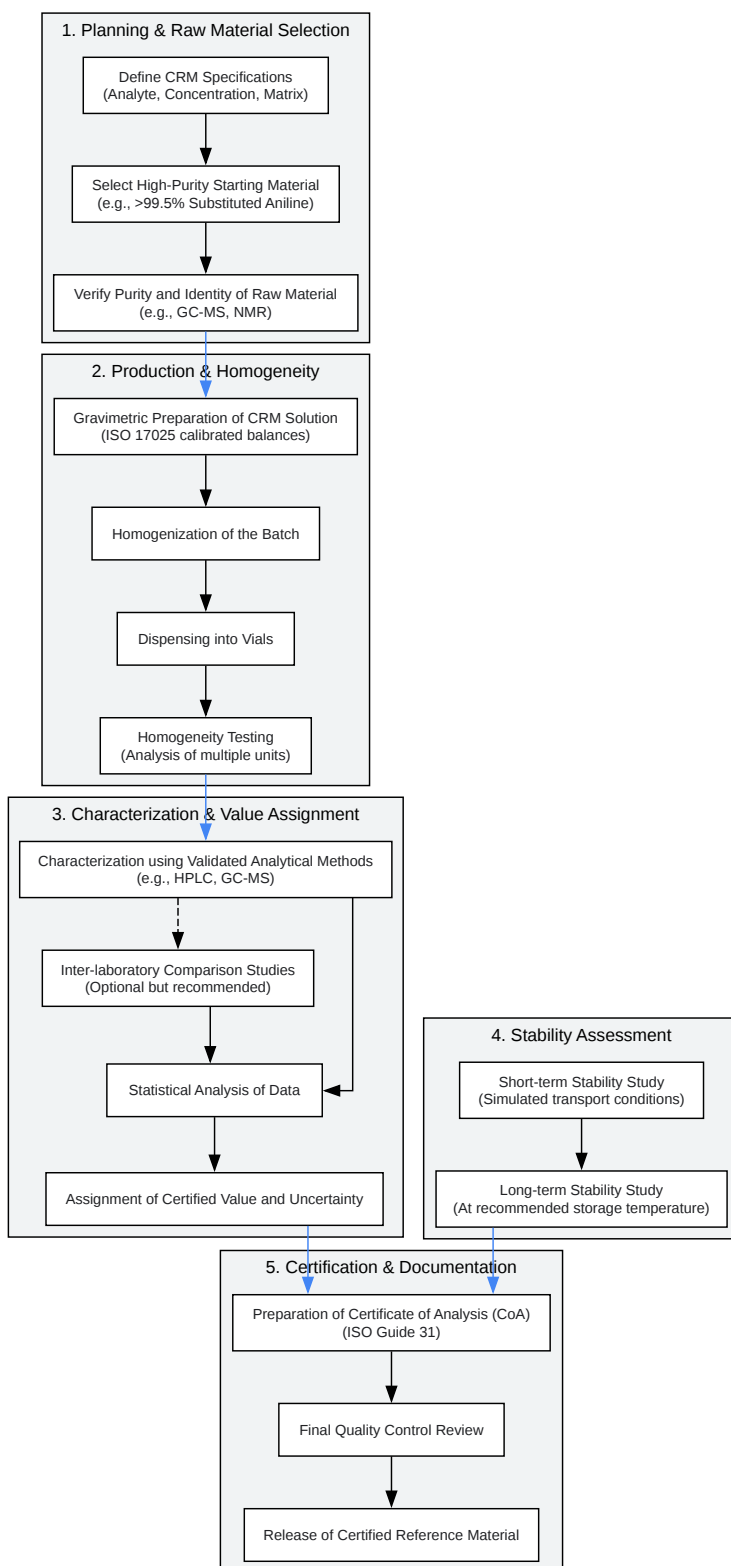
2,4-Dichloroaniline	Sigma-Aldrich	PESTANAL®	Analytical Standard	≥98% (GC)	-	Neat	Gas Chromatography (GC)
2,4-Dichloroaniline	LGC Standards	-	Reference Material	-	-	-	-
4-Nitroaniline	AccuStandard	APP-9-142	Certified Reference Material	100 µg/mL	-	Dichloromethane	-
4-Nitroaniline	CPAchem	SB16491.100MG	Organic CRM	-	-	100 mg	-
4-Nitroaniline	Sigma-Aldrich	-	Analytical Standard	≥98% (GC)	-	Neat	Gas Chromatography (GC)
4-Methyl-2-nitroaniline-d6	Benchchem	-	Reference Material	≥99.5% (HPLC)	-	Solid	High-Performance Liquid Chromatography (HPLC) [1]
m-Toluidine	CPAchem	SB22960.1000	Organic CRM	-	-	1 mL	-
p-Toluidine	Sigma-Aldrich	1672053	USP Reference Standard	-	-	Neat	-

o-Toluidine	CRM	LBS1Y6 O2435	Reference				
	LABSTANDARD		Material	≥ 95%	-	Neat	-
			(RM)				
			Neat				

## The Certification Workflow for Reference Materials

The production of a Certified Reference Material is a meticulous process governed by international standards, primarily ISO 17034.<sup>[2]</sup> This standard ensures the competence of reference material producers and the quality and traceability of their products. The following diagram illustrates the key stages in the certification workflow of a substituted aniline CRM.

Figure 1: General Workflow for the Certification of a Substituted Aniline CRM

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## References

- 1. benchchem.com [benchchem.com]
- 2. m-Toluidine CAS:108-44-1 EC:203-583-1 [cpachem.com]
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